

# An In-depth Technical Guide to the Physical Properties of Allyltrimethylsilane

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## Compound of Interest

Compound Name: Allyltrimethylsilane

Cat. No.: B147118

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This technical guide provides a detailed overview of the key physical properties of **allyltrimethylsilane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who utilize this versatile organosilicon compound in their work. This document includes tabulated physical data, comprehensive experimental protocols for property determination, and a workflow visualization to aid in experimental planning.

## Core Physical Properties of Allyltrimethylsilane

**Allyltrimethylsilane**, with the chemical formula  $C_6H_{14}Si$ , is a colorless liquid that serves as a crucial reagent in organic synthesis.<sup>[1]</sup> A precise understanding of its physical characteristics is essential for its proper handling, storage, and application in various chemical reactions. The key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	84-88 °C	Standard atmospheric pressure <sup>[1][2][3][4]</sup>
Density	0.719 g/mL	25 °C
Molar Mass	114.263 g·mol <sup>-1</sup>	
Appearance	Colorless liquid	
Refractive Index	n <sub>20/D</sub> 1.407	20 °C

# Experimental Protocols for Physical Property Determination

Accurate determination of the boiling point and density of chemical compounds like **allyltrimethylsilane** is fundamental in a laboratory setting. The following sections detail standard experimental methodologies for these measurements.

This method is suitable for determining the boiling point of a small sample of liquid.

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or oil bath on a hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer
- Clamps and stand
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of the liquid sample into the test tube and add a small magnetic stir bar.
- Securely clamp the test tube within the heating block or oil bath.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.
- Activate the magnetic stirrer to ensure gentle and even heating.
- Begin heating the apparatus. Observe the liquid for the onset of boiling, characterized by the formation of bubbles, and the subsequent condensation of the vapor on the cooler, upper walls of the test tube. This condensation forms a "reflux ring".

- Adjust the position of the thermometer so that its bulb is level with this reflux ring to ensure an accurate measurement of the vapor temperature.
- Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.
- Record the temperature. To ensure accuracy, it is advisable to also record the ambient atmospheric pressure.
- Cease heating and allow the apparatus to cool down before disassembly.

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (accurate to at least 0.01 g)
- Pipette or dropper

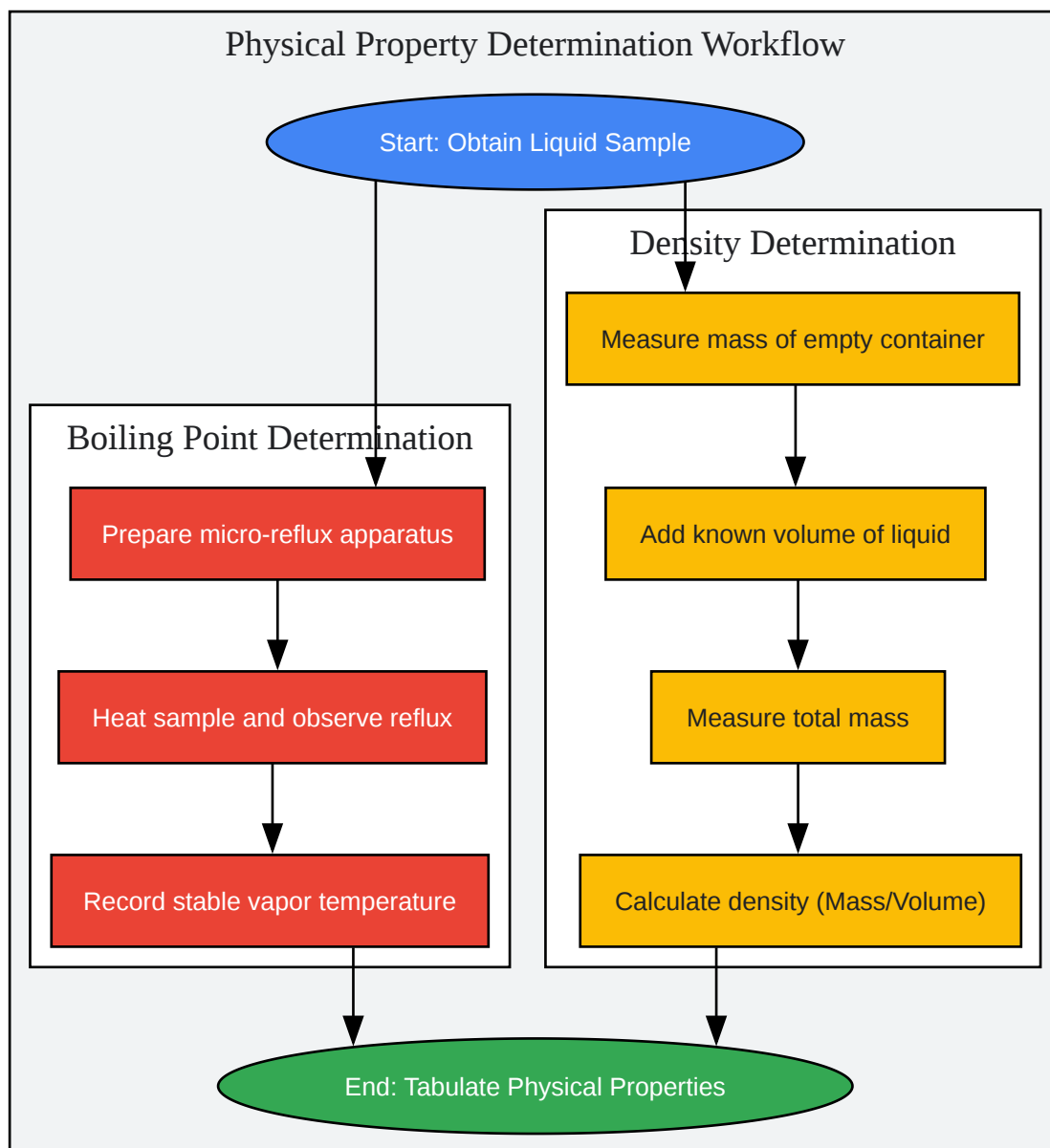
Procedure:

- Place a clean, dry measuring cylinder on the electronic balance and tare the balance to zero. If taring is not possible, record the mass of the empty cylinder.
- Carefully transfer a known volume of the liquid, for example, 20 cm<sup>3</sup> (20 mL), into the measuring cylinder.
- Record the mass of the measuring cylinder containing the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty measuring cylinder from the total mass (if not tared).
- The density is then calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- For improved accuracy, this procedure can be repeated multiple times with different volumes of the liquid, and the average density can be calculated. Plotting mass versus volume and

determining the slope of the resulting line can also yield a precise density value.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of a liquid compound such as **allyltrimethylsilane**.



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Caption: Workflow for determining boiling point and density.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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